

Trimethylsulfonium iodide theoretical calculations and molecular modeling

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Compound of Interest

Compound Name: Trimethylsulfonium iodide

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Abstract

Trimethylsulfonium iodide (TMSI), with the chemical formula $[(\text{CH}_3)_3\text{S}]^+\text{I}^-$, is a versatile sulfonium salt widely employed in organic synthesis. It serves as a key precursor for the generation of dimethylsulfonium methylide, a crucial reagent in the Corey-Chaykovsky reaction for the synthesis of epoxides, cyclopropanes, and aziridines. Beyond its synthetic utility, recent studies have explored its application in materials science, particularly in the surface modification of perovskite solar cells to enhance efficiency and stability.^[1] This guide provides a comprehensive overview of the theoretical calculations and molecular modeling of **trimethylsulfonium iodide**, alongside its physicochemical properties, synthesis, and key applications. Detailed experimental protocols and structured data tables are presented to facilitate its practical application and further research.

Physicochemical and Structural Properties

Trimethylsulfonium iodide is a colorless crystalline solid.^[2] The trimethylsulfonium cation possesses a trigonal pyramidal geometry at the sulfur atom.^[3]

Property	Value	Reference
Chemical Formula	C ₃ H ₉ IS	[2][4]
Molecular Weight	204.07 g/mol	[2][4][5]
CAS Number	2181-42-2	[2][4][5]
Melting Point	215-220 °C (decomposes)	[5]
Appearance	Colorless to white crystalline solid	[2][6]
Solubility	Soluble in water, alcohol, tetrahydrofuran, and dimethyl sulfoxide.	[6]
Crystal Structure	Monoclinic	[3]
Unit Cell Parameters	a = 5.94 Å, b = 8.00 Å, c = 8.92 Å, β = 126.53°	[3]

Theoretical Calculations and Molecular Modeling

Computational studies, particularly those employing Density Functional Theory (DFT), have been instrumental in elucidating the reactivity and reaction mechanisms of trimethylsulfonium salts.

Density Functional Theory (DFT) Studies

DFT calculations have been utilized to investigate the energetics of reactions involving the trimethylsulfonium cation. For instance, the M05 functional with the 6-311+G(2d,p) basis set has been used to study the intramolecular conversion of trimethylsulfonium chloride to dimethyl sulfide and methyl chloride, revealing insights into the S_N2 reaction pathway.[7] Such studies help in understanding the influence of solvent on reaction barriers and the stability of ion pair configurations (tripod, seesaw, and linear).[7]

Another study employed the B3LYP/6-31+G level of theory to describe the energy changes along the reaction coordinate for the reaction of amines with trimethylsulfonium salts in both the

gas phase and solution.^[5] These theoretical models are crucial for predicting reaction outcomes and optimizing reaction conditions.

Spectroscopic Data

Theoretical calculations are often used to complement experimental spectroscopic data for structural elucidation.

Spectroscopic Data	Key Features
¹ H NMR (DMSO-d ₆)	A single peak corresponding to the nine equivalent protons of the methyl groups.
¹³ C NMR (D ₂ O)	A single peak corresponding to the three equivalent methyl carbons. ^[8]
Infrared (IR)	Characteristic peaks for C-H stretching and bending vibrations.

Experimental Protocols

Synthesis of Trimethylsulfonium Iodide

The most common method for synthesizing **trimethylsulfonium iodide** is the alkylation of dimethyl sulfide with iodomethane.^{[9][10]}

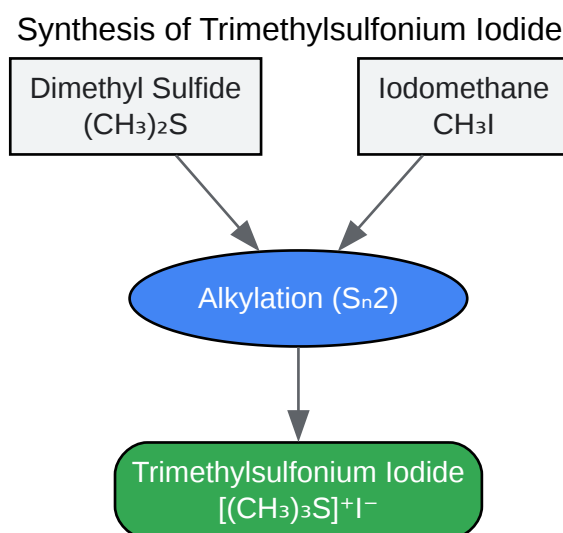
Materials:

- Dimethyl sulfide
- Iodomethane

Procedure:^[10]

- In a suitable reaction vessel, combine equimolar amounts of dimethyl sulfide and iodomethane.
- Stir the mixture at room temperature (25 °C) for approximately 15 hours.

- The product, **trimethylsulfonium iodide**, will precipitate as a white solid.
- Collect the solid by filtration and wash with a suitable solvent (e.g., diethyl ether) to remove any unreacted starting materials.
- The product can be further purified by recrystallization from ethanol.[6]



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Synthesis of **Trimethylsulfonium Iodide**.

Characterization Techniques

Standard analytical methods are used to confirm the identity and purity of the synthesized **trimethylsulfonium iodide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Dissolve a small sample in a deuterated solvent (e.g., DMSO- d_6 or D_2O). The spectrum should show a singlet for the nine equivalent protons of the three methyl groups.

- ^{13}C NMR: Dissolve the sample in a suitable deuterated solvent. The spectrum should exhibit a single resonance for the three equivalent methyl carbons.[8]

Infrared (IR) Spectroscopy:

- Prepare a sample as a KBr pellet or a Nujol mull.[11]
- Acquire the spectrum and identify the characteristic absorption bands for C-H stretching and bending vibrations.

X-ray Crystallography:

- Grow single crystals of **trimethylsulfonium iodide**, for example, by slow evaporation from an aqueous solution.[12]
- Perform single-crystal X-ray diffraction analysis to determine the crystal structure and molecular geometry.

Key Reactions and Applications

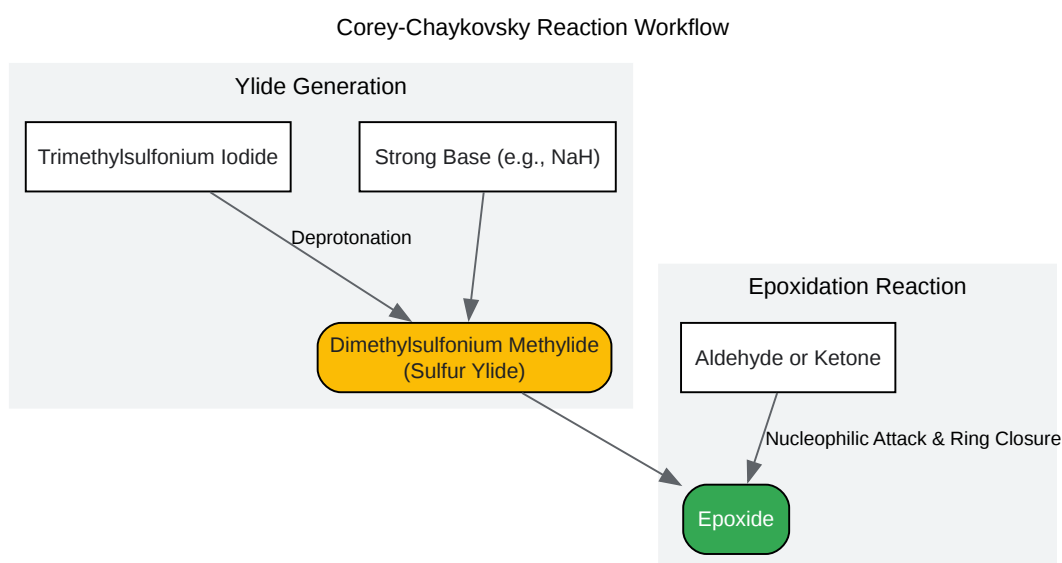
The Corey-Chaykovsky Reaction

A primary application of **trimethylsulfonium iodide** is as a precursor to dimethylsulfonium methylide, $(\text{CH}_3)_2\text{S}^+\text{CH}_2^-$, a sulfur ylide. This is achieved by deprotonating **trimethylsulfonium iodide** with a strong base, such as sodium hydride (NaH) or potassium hydroxide (KOH).[13] The in situ generated ylide is a key reagent in the Corey-Chaykovsky reaction for the formation of epoxides from aldehydes and ketones.[13][14]

General Protocol for Epoxidation:[13]

- To a solution of the aldehyde or ketone in a suitable solvent (e.g., tert-butanol), add **trimethylsulfonium iodide**.
- Add a strong base, such as crushed potassium hydroxide, to the mixture.
- Stir the reaction at room temperature until the starting material is consumed (monitored by TLC).

- Work up the reaction by adding water and extracting the product with an organic solvent.
- Purify the resulting epoxide by column chromatography.



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Corey-Chaykovsky Reaction Workflow.

Materials Science Applications

Recent research has highlighted the use of **trimethylsulfonium iodide** as a surface modifier for perovskite solar cells.^[1] When applied as a passivation layer, the aprotic nature of TMSI helps to impede moisture penetration, a common cause of degradation in perovskite materials. ^[1] The sulfur atom in the trimethylsulfonium cation can effectively passivate uncoordinated lead ions on the perovskite surface through Pb-S interactions, thereby improving charge

transfer and reducing defects.[1] This application opens new avenues for the use of sulfonium salts in advanced materials and renewable energy technologies.

Conclusion

Trimethylsulfonium iodide is a fundamentally important reagent in organic chemistry with expanding applications in materials science. Theoretical calculations, particularly DFT, have been pivotal in understanding its structure, stability, and reaction mechanisms. This guide has provided a consolidated resource covering the theoretical underpinnings, practical synthesis, characterization, and key applications of **trimethylsulfonium iodide**. The detailed protocols and structured data are intended to support researchers and professionals in leveraging the unique properties of this versatile sulfonium salt in their scientific endeavors.

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